

Application Notes & Protocols: Proton Irradiation Methods for Uranium-230 Production

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Compound of Interest

Compound Name: Uranium-230

Cat. No.: B1210259

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Uranium-230 (U-230), with a half-life of 20.8 days, is a promising alpha-emitting radionuclide for Targeted Alpha Therapy (TAT).[1][2][3] Its decay chain includes Thorium-226 (Th-226), another potent alpha emitter, making the U-230/Th-226 system highly effective for delivering localized, cytotoxic radiation to cancer cells.[4][5][6] The high linear energy transfer of alpha particles allows for targeted destruction of micrometastases and single cancer cells with minimal damage to surrounding healthy tissue.[7] The production of high-purity, clinically relevant quantities of U-230 is crucial for advancing preclinical and clinical research. Proton irradiation is a primary method for producing U-230, utilizing cyclotrons to bombard specific target materials.

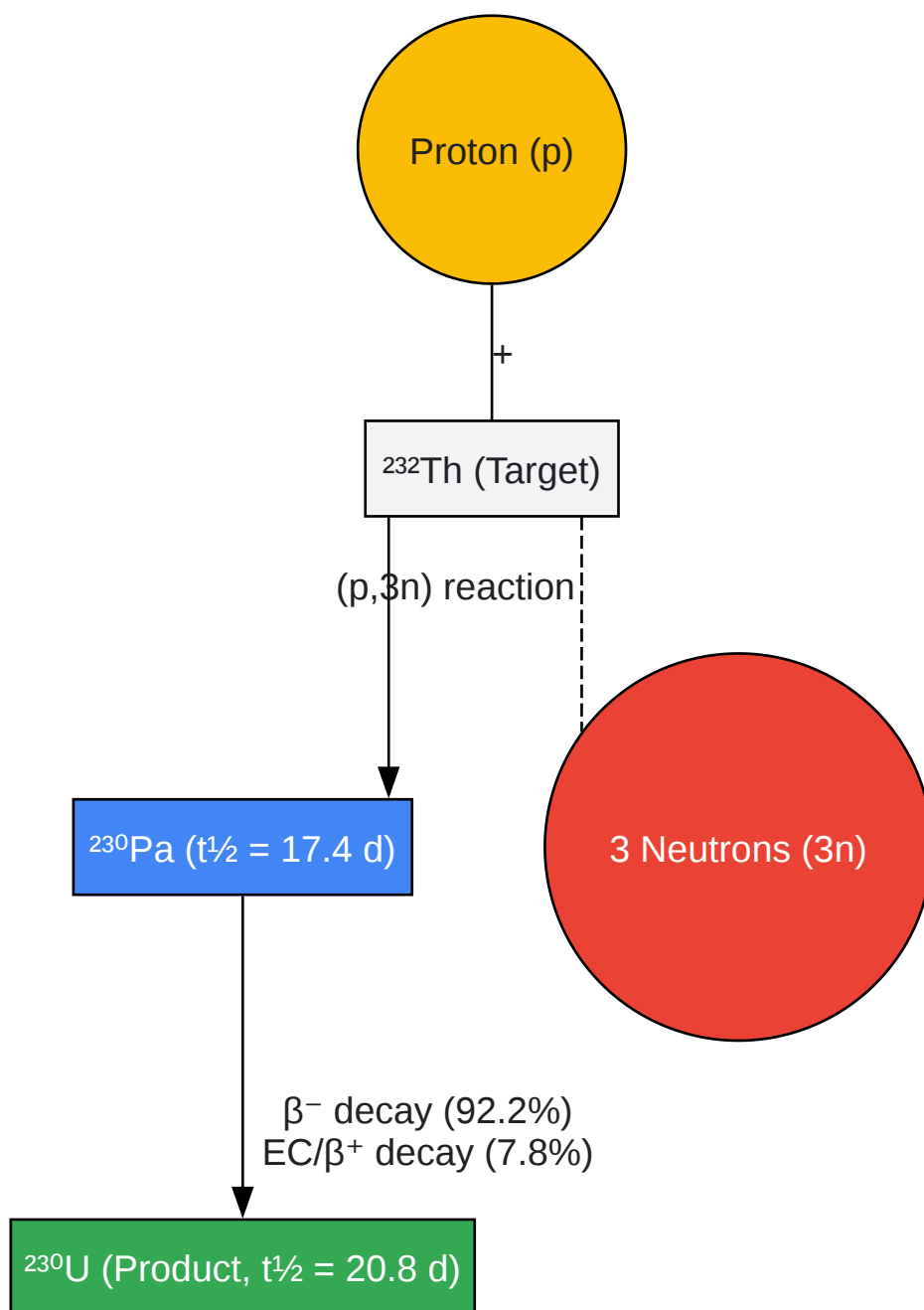
This document details the two principal proton irradiation methods for U-230 production: the indirect route via proton irradiation of Thorium-232 (^{232}Th) and the direct route involving proton irradiation of Protactinium-231 (^{231}Pa).

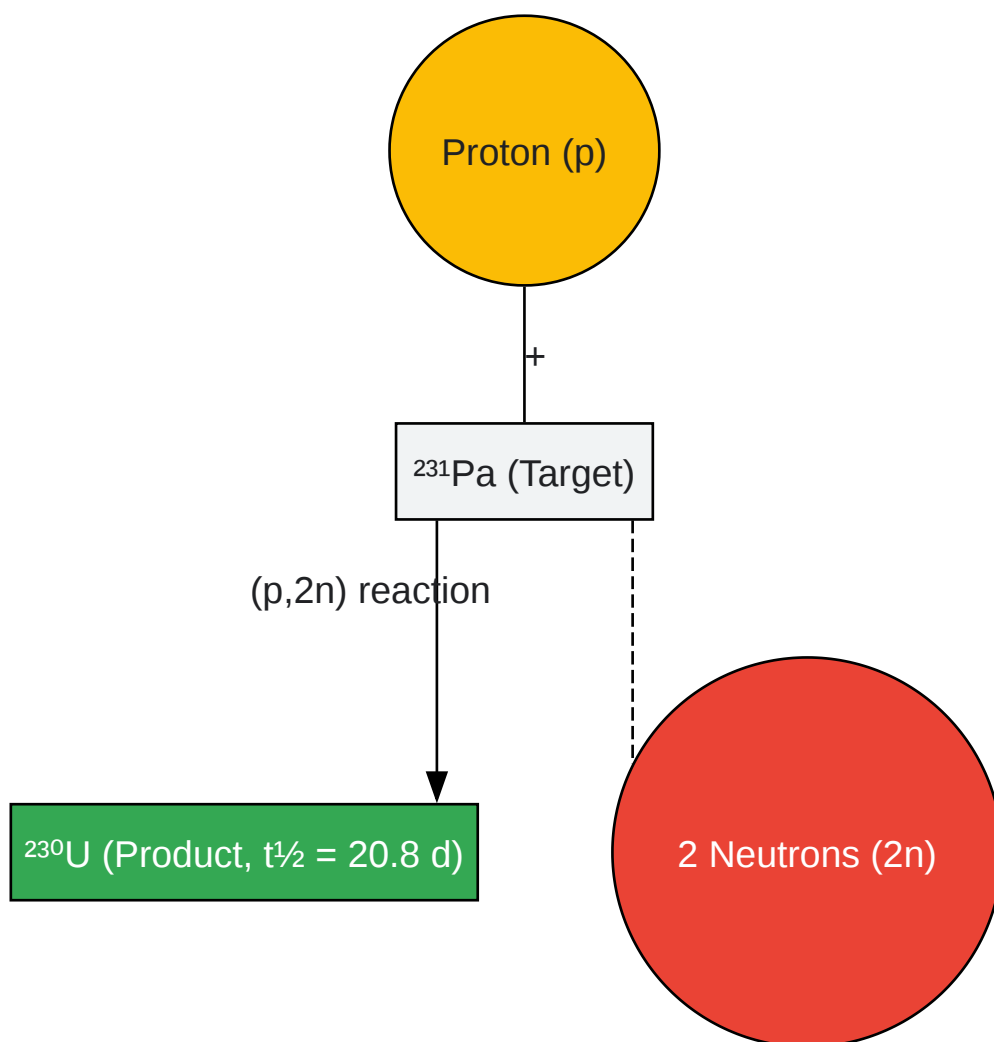
Production Pathways via Proton Irradiation

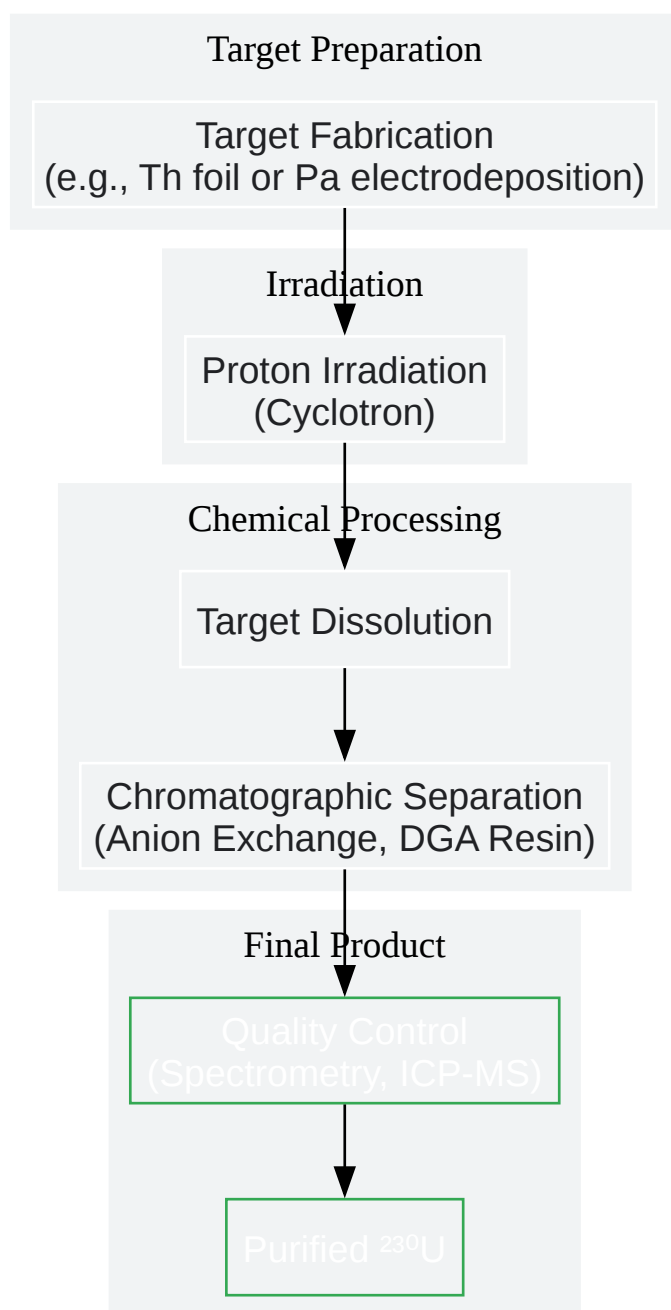
There are two main pathways for producing U-230 using proton accelerators:

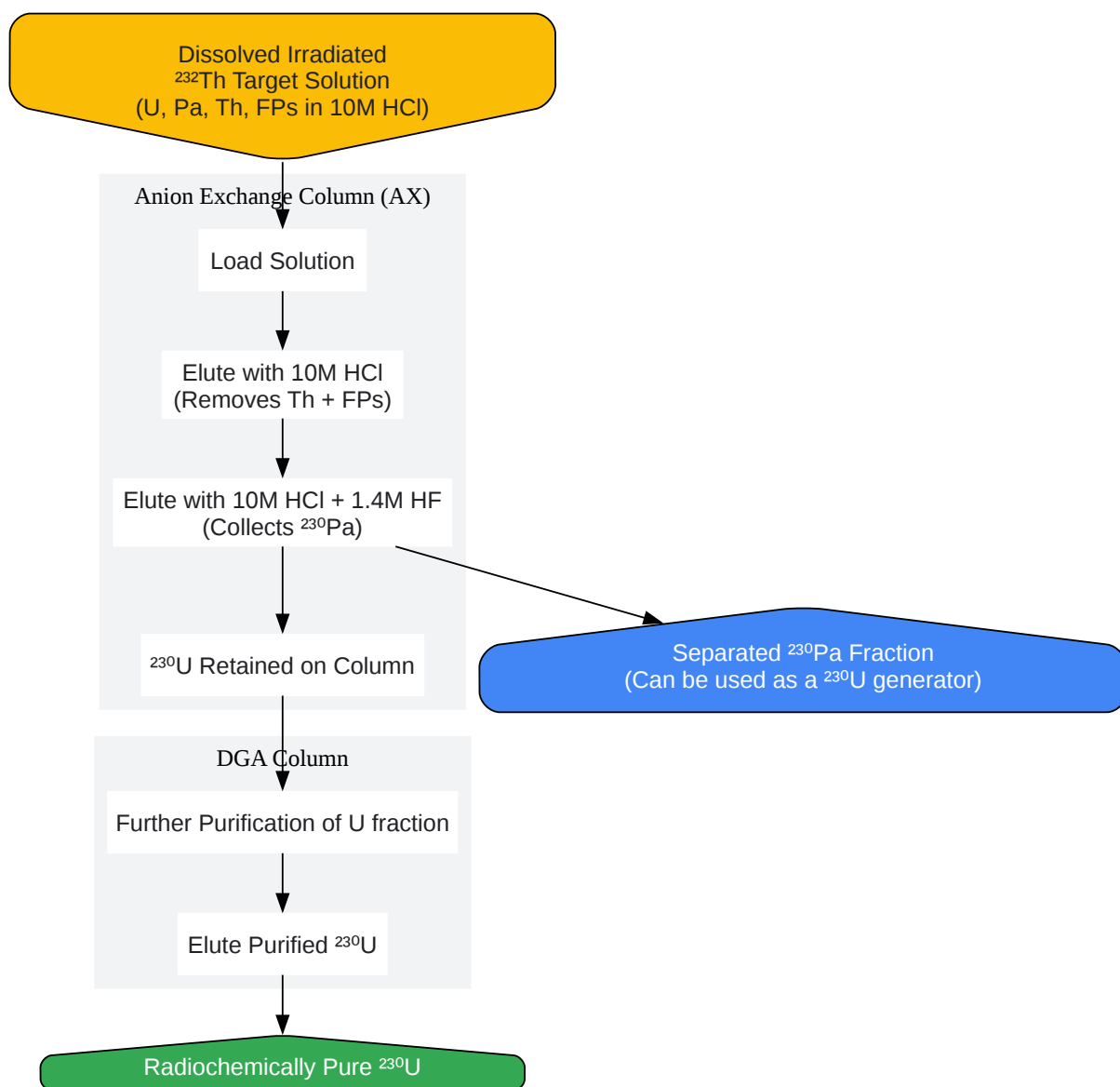
1.1. Indirect Production via Thorium-232 Target: $^{232}\text{Th}(p,3n)^{230}\text{Pa} \rightarrow ^{230}\text{U}$

This method involves irradiating natural thorium (^{232}Th) with protons to produce Protactinium-230 (^{230}Pa), which has a half-life of 17.4 days.[3][4][8][9] The ^{230}Pa then undergoes beta decay to yield U-230.[4][6] A key advantage of this route is the wide availability of the ^{232}Th target material.[2] Furthermore, the decay of ^{230}Pa allows for the separation of carrier-free U-230, free from other uranium isotopic impurities, which is highly desirable for pharmaceutical applications.[2]









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